

Molecular weight and formula of ethyl chrysanthemate

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An In-depth Technical Guide to Ethyl Chrysanthemate

Abstract

Ethyl chrysanthemate is a key chemical intermediate, primarily recognized for its role in the synthesis of pyrethroid insecticides.[1][2] This document provides a comprehensive overview of the molecular and physical properties of **ethyl chrysanthemate**, detailed experimental protocols for its synthesis, and a summary of its primary applications. The information is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

Ethyl chrysanthemate is an ester derived from chrysanthemic acid and ethanol.[3] Its chemical and physical properties are summarized in the table below.



Property	Value	Reference(s)
Molecular Formula	C12H20O2	[4][5]
Molecular Weight	196.29 g/mol	
IUPAC Name	ethyl 2,2-dimethyl-3-(2- methylprop-1- enyl)cyclopropane-1- carboxylate	
CAS Registry Number	97-41-6	_
Appearance	Clear colorless to yellow liquid	_
Odor	Powerful, winey-herbaceous, sweet, and ethereal	
Boiling Point	551.93 K (Joback Method)	_
Melting Point	311.48 K (Joback Method)	
Flash Point	184.00 °F (84.44 °C)	
Specific Gravity	0.92000 to 0.92600 @ 20.00 °C	
Refractive Index	1.45800 to 1.46200 @ 20.00 °C	_
Solubility	Very slightly soluble in water; soluble in alcohol and oils	_

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **ethyl chrysanthemate**. Available spectral data includes:

 Mass Spectrometry (MS): Both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) data are available. Electron ionization mass spectra are also documented in the NIST WebBook.



- Infrared Spectroscopy (IR): FTIR and ATR-IR spectra have been recorded for ethyl chrysanthemate. The NIST WebBook also provides access to its IR spectrum.
- Nuclear Magnetic Resonance (NMR): While detailed NMR data was not found in the initial search, a synthesis protocol confirms the identity of the product by comparing its ¹H NMR spectrum to that of a commercial sample.

Synthesis of Ethyl Chrysanthemate

The synthesis of **ethyl chrysanthemate** is most commonly achieved via the dimethylhexadiene route, which involves the cyclopropanation of 2,5-dimethyl-2,4-hexadiene with ethyl diazoacetate.

Experimental Protocol: Catalytic Cyclopropanation

This protocol describes the synthesis of **ethyl chrysanthemate** using a copper-based catalyst.

Materials:

- Ethyl diazoacetate
- 2,5-dimethyl-2,4-hexadiene
- Cu,K-PFIEP[SO₃H] catalyst
- Methylene chloride (solvent)
- Silica gel
- Ethyl acetate (eluent)
- Hexane (eluent)

Procedure:

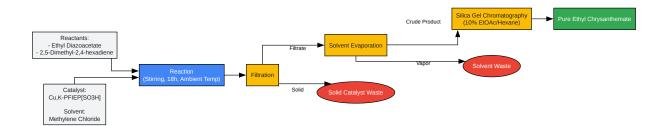
 A slurry of the Cu,K-PFIEP[SO₃H] catalyst (2.0 g) in methylene chloride (100 mL) and 2,5dimethyl-2,4-hexadiene (8.33 g) is prepared in a reaction vessel.



- A solution of ethyl diazoacetate (5.0 g) in methylene chloride (50 mL) is added dropwise to the slurry.
- The reaction mixture is stirred at ambient temperature for approximately 18 hours.
- Post-reaction, the catalyst is removed by filtration.
- The solvent is evaporated from the filtrate to yield a residue.
- The residue is purified by column chromatography on silica gel using a mixture of 10% ethyl acetate and 90% hexane as the eluent.
- The final product, ethyl chrysanthemate, is isolated and its identity can be confirmed by ¹H
 NMR spectroscopy.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **ethyl chrysanthemate**.



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Synthesis and Purification Workflow for Ethyl Chrysanthemate.

Applications

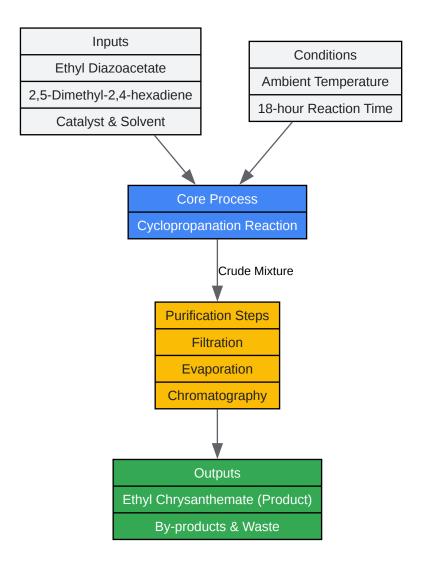


Ethyl chrysanthemate serves as a vital building block in organic synthesis.

- Insecticide Synthesis: It is a crucial intermediate in the production of synthetic pyrethroids, a
 class of insecticides that mimic the activity of natural pyrethrins found in chrysanthemum
 flowers. Notable insecticides synthesized from ethyl chrysanthemate include resmethrin.
- Fragrance Industry: Due to its pleasant, floral, and herbaceous aroma, ethyl chrysanthemate is also utilized as a fragrance agent in various products.

Logical Relationships in Synthesis

The synthesis of **ethyl chrysanthemate** is a multi-step process where specific inputs and conditions lead to the desired product. The logical flow is essential for process optimization and yield maximization.





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Logical Flow from Reactants to Final Product.

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